

An In-depth Technical Guide on Ethyl 2-bromopropionate: IUPAC Nomenclature and Synonyms

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate

Cat. No.: B041157

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This guide provides a focused overview of the nomenclature for **Ethyl 2-bromopropionate**, a key reagent in organic synthesis.

IUPAC Name

The systematic name for **Ethyl 2-bromopropionate**, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is ethyl 2-bromopropanoate^{[1][2][3][4]}.

Synonyms

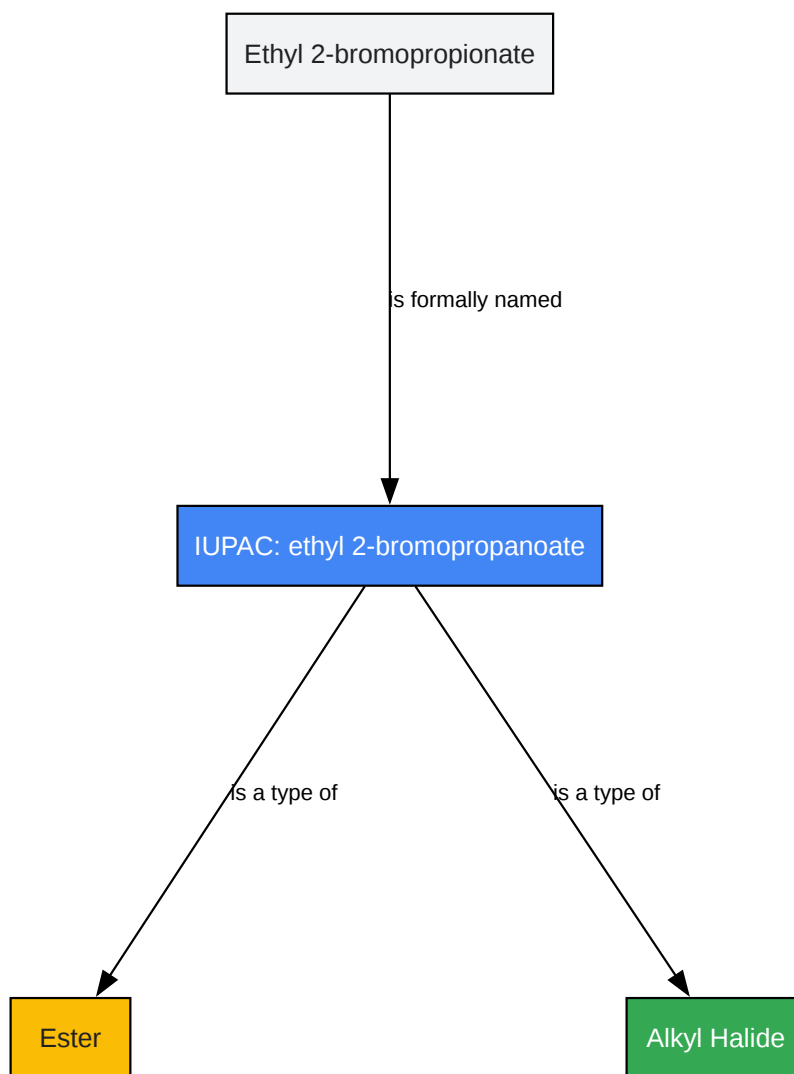
Ethyl 2-bromopropanoate is known by a variety of synonyms in literature and commercial listings. The following table summarizes these alternative names for easy reference.

Synonym
(+/-)-Ethyl α -bromopropionate[5]
2-Bromopropanoic acid ethyl ester[1][5]
2-Bromopropionic acid ethyl ester[1][6]
DL-Ethyl 2-bromopropionate[4]
Ethyl 2-bromopropionate[1][5]
Ethyl alpha-bromopropanoate[5]
Ethyl alpha-bromopropionate[1]
Ethyl bromopropionate[5]
Ethyl dl-2-bromopropionate[1][5]
Propanoic acid, 2-bromo-, ethyl ester[1][5]
α -Bromopropionic acid ethyl ester[1]
Ethyl (2R)-2-bromopropanoate[2][5]
Ethyl (R)-2-bromopropanoate[2]
(+)-Ethyl 2-bromopropionate[2]
(+)-Ethyl alpha-bromopropionate[2]
Ethyl 2-bromopropionate-d3
2-Bromopropionic Acid Ethyl Ester-d3[7]

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name, its IUPAC-sanctioned name, and the broader category of chemical compounds to which it belongs.

Chemical Classification of Ethyl 2-bromopropionate



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Relationship between common name, IUPAC name, and chemical classes.

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References

- 1. Ethyl 2-bromopropionate | C₅H₉BrO₂ | CID 79040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethyl (2R)-2-bromopropanoate | C₅H₉BrO₂ | CID 7003709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 2-bromopropionate, 98+% 50 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. ETHYL 2-BROMOPROPANOATE | CAS 535-11-5 [matrix-fine-chemicals.com]
- 5. CAS 535-11-5: Ethyl 2-bromopropionate | CymitQuimica [cymitquimica.com]
- 6. Ethyl 2-Bromopropionate | 535-11-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. medchemexpress.com [medchemexpress.com]
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